

# Personal protective equipment for handling Farudodstat

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## Compound of Interest

Compound Name: Farudodstat

Cat. No.: B1265242

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## Essential Safety and Handling Guide for Farudodstat

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Farudodstat**. The following procedures are based on best practices for handling potent, hazardous compounds in a laboratory setting.

**Farudodstat** is a potent inhibitor of Dihydroorotate Dehydrogenase (DHODH) and is considered a hazardous drug.<sup>[1][2][3]</sup> As with any potent chemical, understanding and implementing proper safety protocols is paramount to ensure personnel safety and prevent contamination.

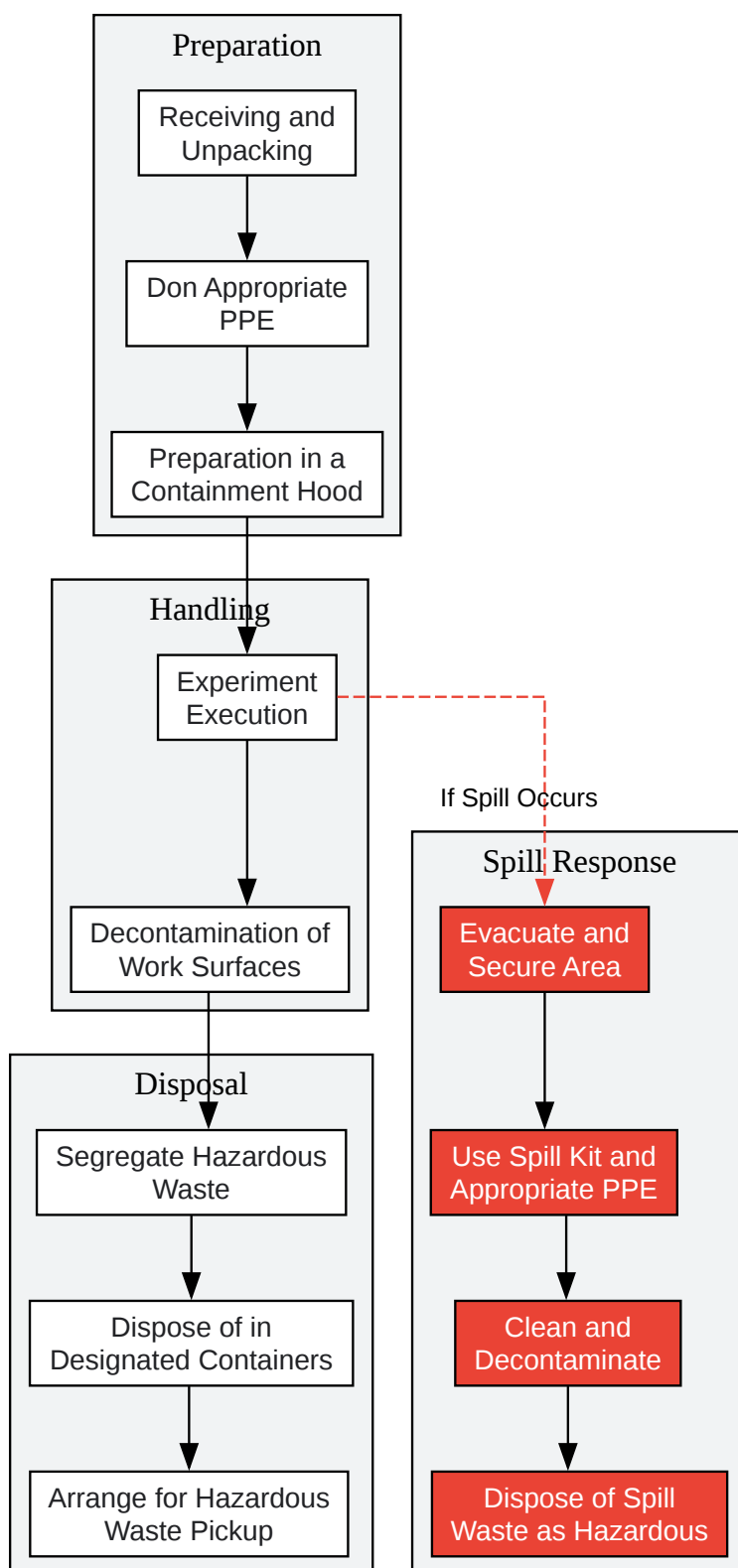
## Personal Protective Equipment (PPE)

The appropriate Personal Protective Equipment (PPE) must be worn at all times when handling **Farudodstat** to minimize exposure. The selection of PPE is dependent on the specific task being performed.

Activity	Required Personal Protective Equipment
Receiving and Unpacking	Chemotherapy gloves. If the integrity of the packaging is compromised, an elastomeric half-mask with a multi-gas cartridge and P100 filter is recommended. <a href="#">[4]</a>
Compounding and Preparation	Chemotherapy gloves (double gloving recommended), disposable gown (long-sleeved, impermeable, back-closing), eye and face protection (safety goggles and face shield), and respiratory protection (e.g., N95 respirator). <a href="#">[5]</a>
Administration (in vitro/in vivo)	Two pairs of chemotherapy gloves, a disposable gown, and eye protection.
Spill Cleanup	Chemotherapy gloves (double gloving), disposable gown, respiratory protection, and eye protection. A spill kit should be readily available.
Waste Disposal	Chemotherapy gloves and a disposable gown.

## Operational Workflow for Handling and Disposal

Proper handling and disposal of **Farudodstat** are critical to ensure the safety of laboratory personnel and the environment. The following workflow outlines the key steps from receipt to disposal.



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